

# Experimental procedures for using 5-(2-Bromophenyl)-5-Oxovaleronitrile in assays

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## Compound of Interest

Compound Name: 5-(2-Bromophenyl)-5-Oxovaleronitrile

Cat. No.: B1292371

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## Application Notes and Protocols for 5-(2-Bromophenyl)-5-Oxovaleronitrile

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**5-(2-Bromophenyl)-5-Oxovaleronitrile** is a small molecule featuring a bromophenyl ketone and a nitrile functional group. While specific biological activities and established assay protocols for this compound are not extensively documented in current literature, its chemical structure suggests potential for biological activity. The presence of an  $\alpha$ -bromoketone moiety, a known electrophilic "warhead," indicates that it may act as a covalent inhibitor, particularly targeting nucleophilic residues like cysteine in enzyme active sites. This document provides a proposed framework and detailed protocols for the initial characterization and screening of **5-(2-Bromophenyl)-5-Oxovaleronitrile** to identify its biological targets and elucidate its mechanism of action.

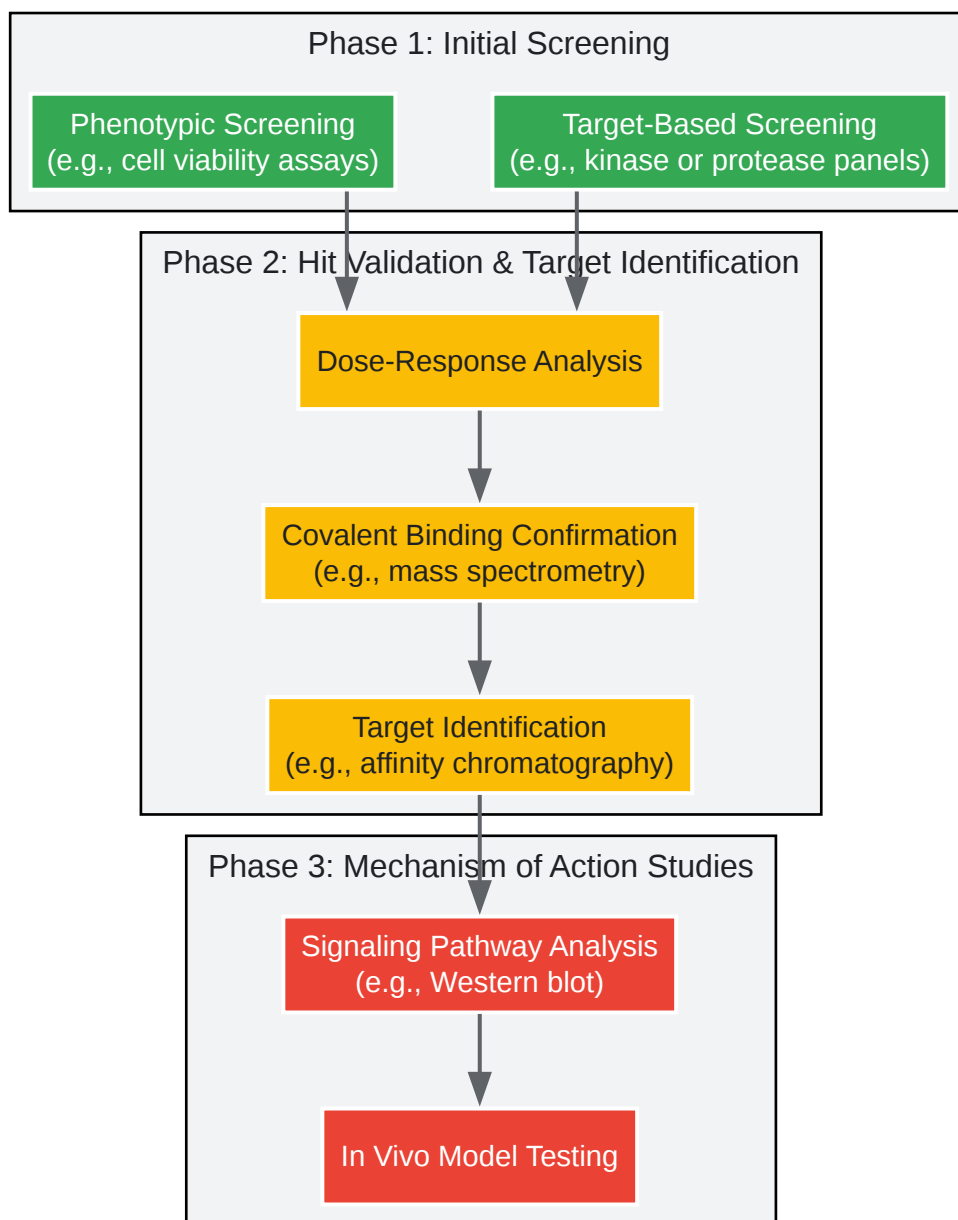
### Chemical Properties

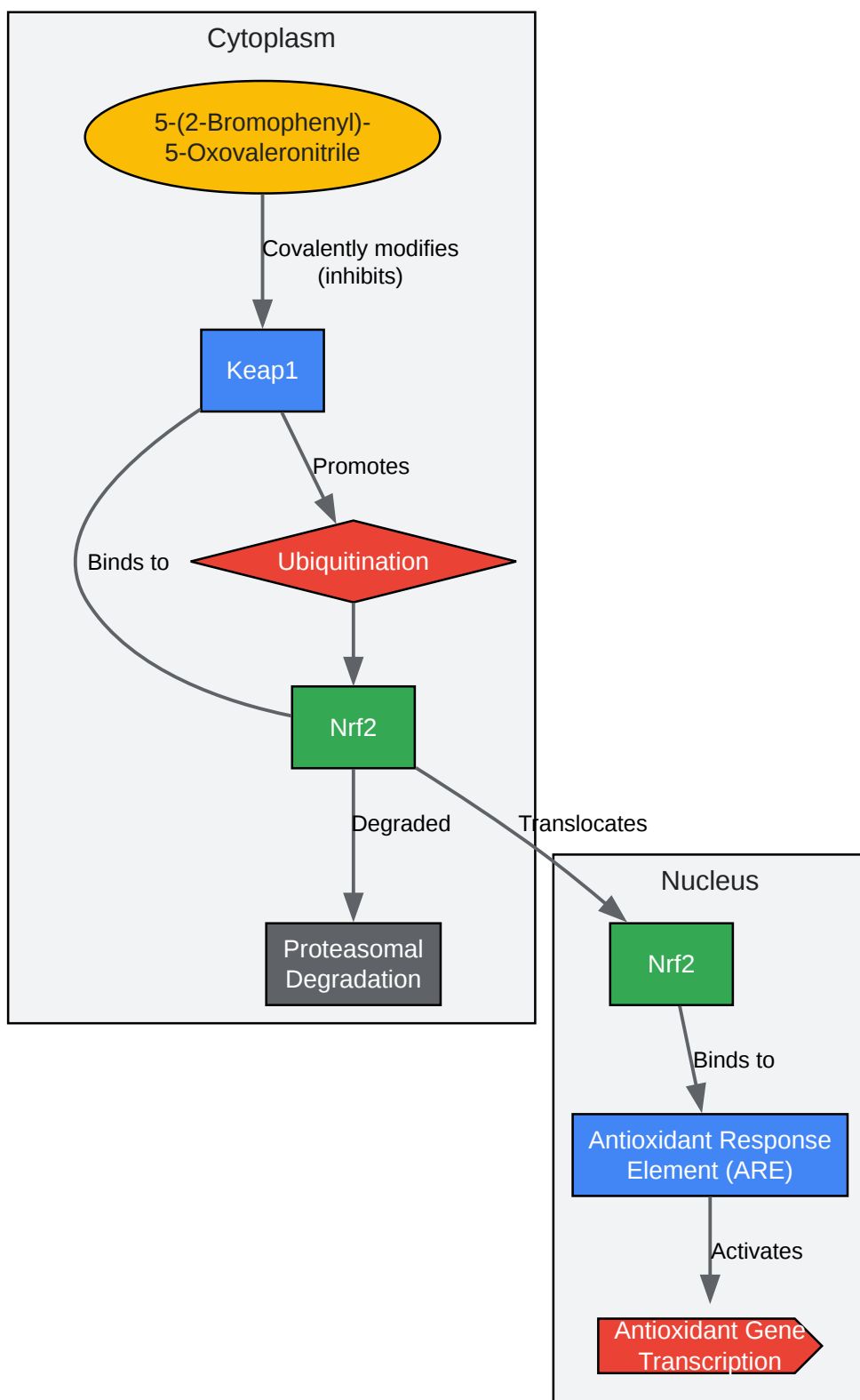
A summary of the key chemical properties for **5-(2-Bromophenyl)-5-Oxovaleronitrile** is presented below.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>10</sub> BrNO
Molecular Weight	252.11 g/mol
Synonyms	5-(2-Bromophenyl)-5-oxopentanenitrile
CAS Number	884504-59-0

## Proposed Screening and Assay Development Workflow

The following diagram outlines a comprehensive workflow for the biological characterization of **5-(2-Bromophenyl)-5-Oxovaleronitrile**, from initial broad screening to more focused mechanistic studies.





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